

Isolating (+)-trans-Isolimonene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (+)-trans-Isolimonene

Cat. No.: B191713

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An In-depth Technical Guide on the Isolation of **(+)-trans-Isolimonene** from Essential Oil Fractions for Researchers, Scientists, and Drug Development Professionals.

Introduction

(+)-trans-Isolimonene, a monoterpene found in various essential oils, is a chiral molecule of growing interest in the scientific community.[1] As a member of the p-menthane class of terpenoids, it shares structural similarities with the more abundant limonene, suggesting potential biological activities that are valuable for drug discovery and development.[1] Essential oils, particularly those derived from citrus fruits, are complex mixtures of volatile compounds, and the isolation of specific isomers like **(+)-trans-Isolimonene** presents a significant challenge.[2] This technical guide provides a comprehensive overview of the methodologies for isolating **(+)-trans-Isolimonene** from essential oil fractions, with a focus on fractional distillation and preparative chromatography. Furthermore, this document explores the potential biological relevance of this compound by examining the signaling pathways associated with its close structural analog, limonene.

Physicochemical Properties of (+)-trans-Isolimonene

A thorough understanding of the physicochemical properties of **(+)-trans-Isolimonene** is fundamental for the development of effective isolation protocols. The following table summarizes key data for this compound.

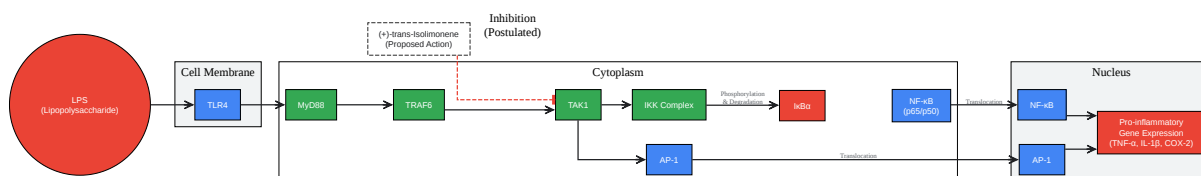
Property	Value	Reference
CAS Number	5113-87-1	[3]
Molecular Formula	C ₁₀ H ₁₆	[3]
Molecular Weight	136.23 g/mol	[3]
Boiling Point	165-166 °C (lit.)	[3]
Density	0.83 g/mL at 20 °C (lit.)	[3]
Refractive Index	n ₂₀ /D 1.47 (lit.)	[3]
Optical Activity	[α] ₂₀ /D +212±5°, c = 10% in ethanol	[3]

Potential Biological Activity and Signaling Pathways

While direct studies on the signaling pathways affected by **(+)-trans-isolimonene** are limited, the extensive research on its isomer, limonene, provides valuable insights into its potential biological activities. Limonene has demonstrated significant anti-inflammatory and anticancer properties, mediated through various cell signaling pathways.

Anti-Inflammatory Signaling

Limonene has been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. One of the primary mechanisms is the inhibition of the Toll-like receptor 4 (TLR4) signaling cascade, which subsequently suppresses the activation of nuclear factor-kappa B (NF-κB) and activator protein-1 (AP-1). This leads to a reduction in the production of pro-inflammatory cytokines such as TNF-α and IL-1β.

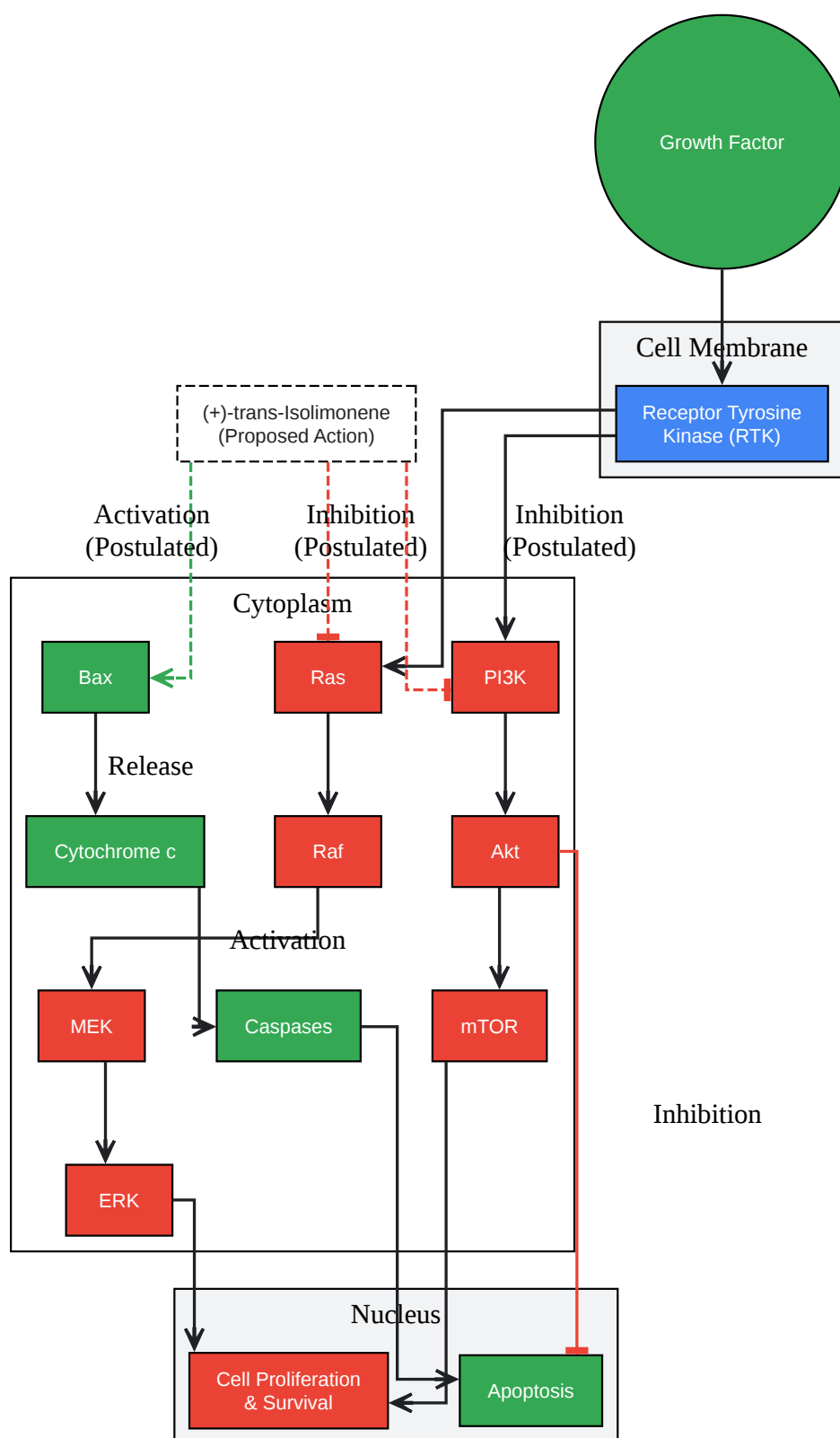


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Proposed Anti-Inflammatory Signaling Pathway Modulation.

Anticancer Signaling

Limonene has also been investigated for its chemopreventive and therapeutic effects in various cancer models. Its anticancer activity is attributed to the modulation of multiple signaling pathways that regulate cell proliferation, apoptosis, and angiogenesis. Key pathways affected include the Ras/Raf/MEK/ERK and the PI3K/Akt pathways, both of which are critical for cancer cell survival and growth.

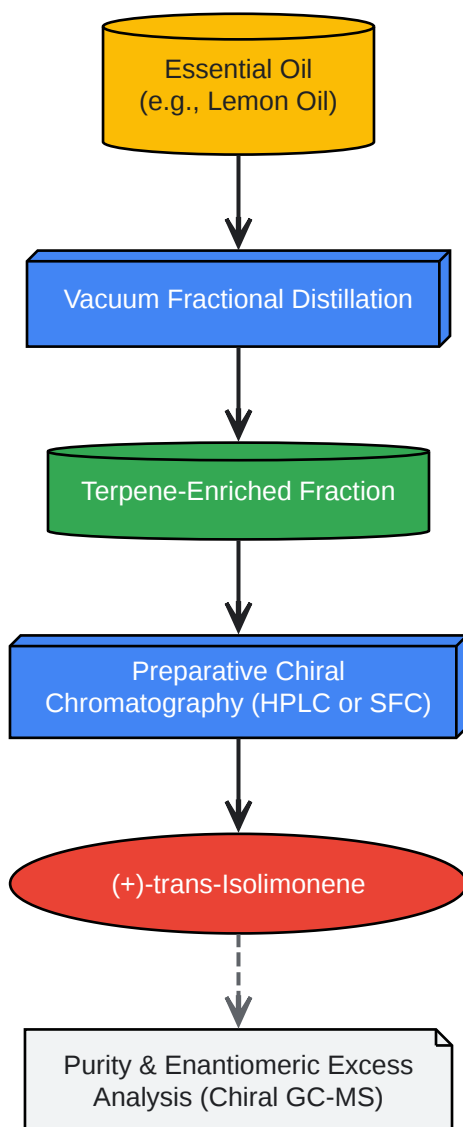


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Proposed Anticancer Signaling Pathway Modulation.

Experimental Protocols for Isolation

The isolation of **(+)-trans-Isolimonene** from essential oils is a multi-step process that requires careful optimization of separation techniques. The general workflow involves an initial fractional distillation to enrich the terpene fraction, followed by a chiral chromatographic method to resolve the specific enantiomer.



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